

An In-depth Technical Guide to Vitexolide D: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Vitexolide D

Cat. No.: B161689

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vitexolide D is a labdane-type diterpenoid isolated from the leaves of *Vitex vestita*, a plant species found in Malaysia.[1] This class of natural products has garnered significant interest in the scientific community due to its diverse and potent biological activities. **Vitexolide D**, in particular, has demonstrated notable cytotoxic effects against human cancer cell lines and moderate antibacterial activity. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Vitexolide D**, with a focus on presenting quantitative data, experimental methodologies, and a hypothesized signaling pathway for its cytotoxic action.

Physical and Chemical Properties

Vitexolide D is a white powder with a molecular formula of $C_{20}H_{30}O_3$, corresponding to a molecular weight of 318.45 g/mol.[1] It is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone. Detailed quantitative physical properties and spectral data are summarized in the tables below.

Table 1: Physical and Chemical Properties of Vitexolide D

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₀ O ₃	[1]
Molecular Weight	318.45 g/mol	[1]
Physical Description	Powder	[1]
Melting Point	Data not available	
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Source	Vitex vestita	[1]

Table 2: Spectroscopic Data for Vitexolide D

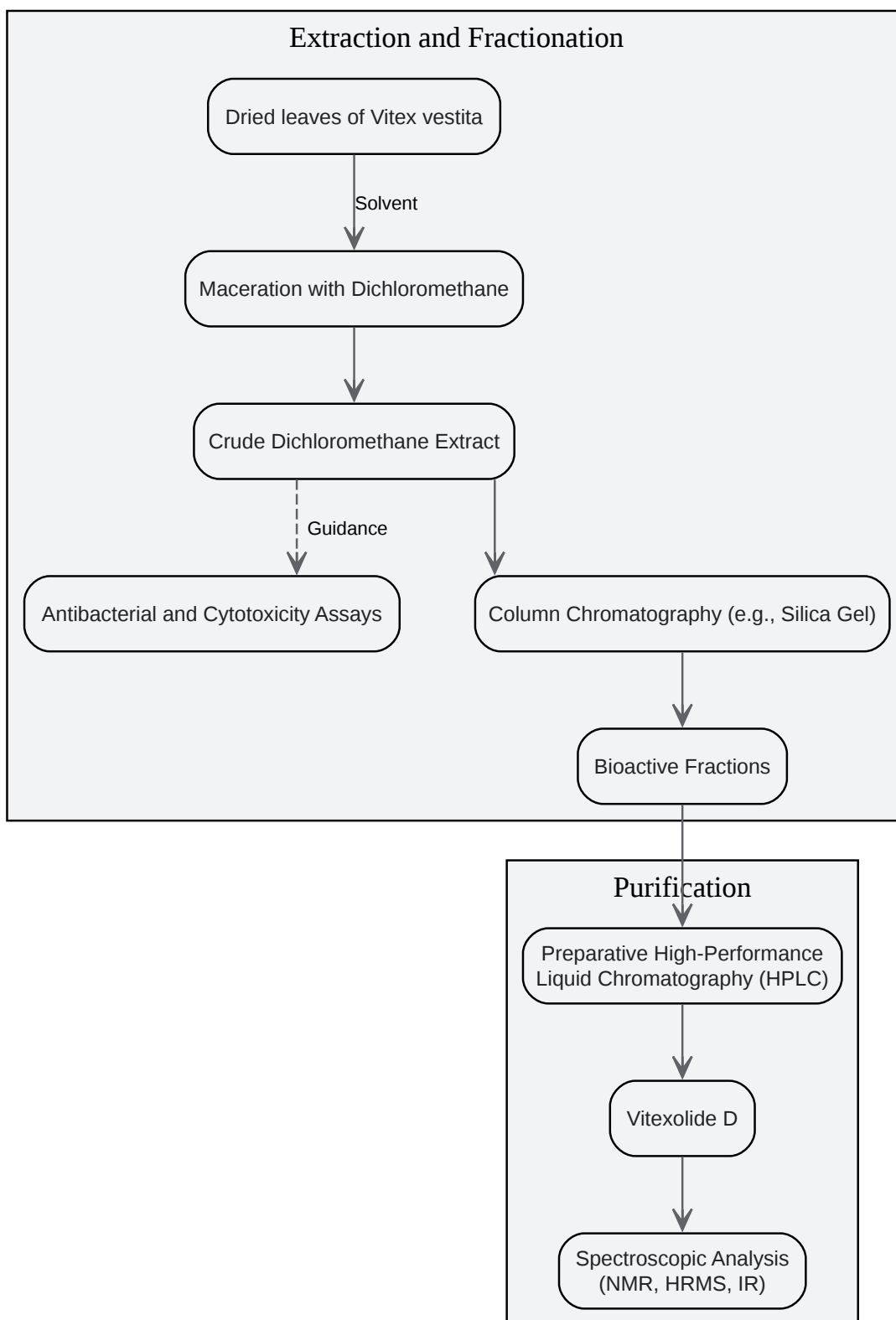
Technique	Data
¹ H NMR	Specific chemical shifts and coupling constants are not publicly available in the reviewed literature. The structure was confirmed by 1D and 2D NMR analyses.[1]
¹³ C NMR	Specific chemical shifts are not publicly available in the reviewed literature. The structure was confirmed by 1D and 2D NMR analyses.[1]
HRMS	The exact m/z value is not publicly available in the reviewed literature. The molecular formula was confirmed by HRMS experiments.[1]
Infrared (IR)	Characteristic absorption bands are not publicly available in the reviewed literature.

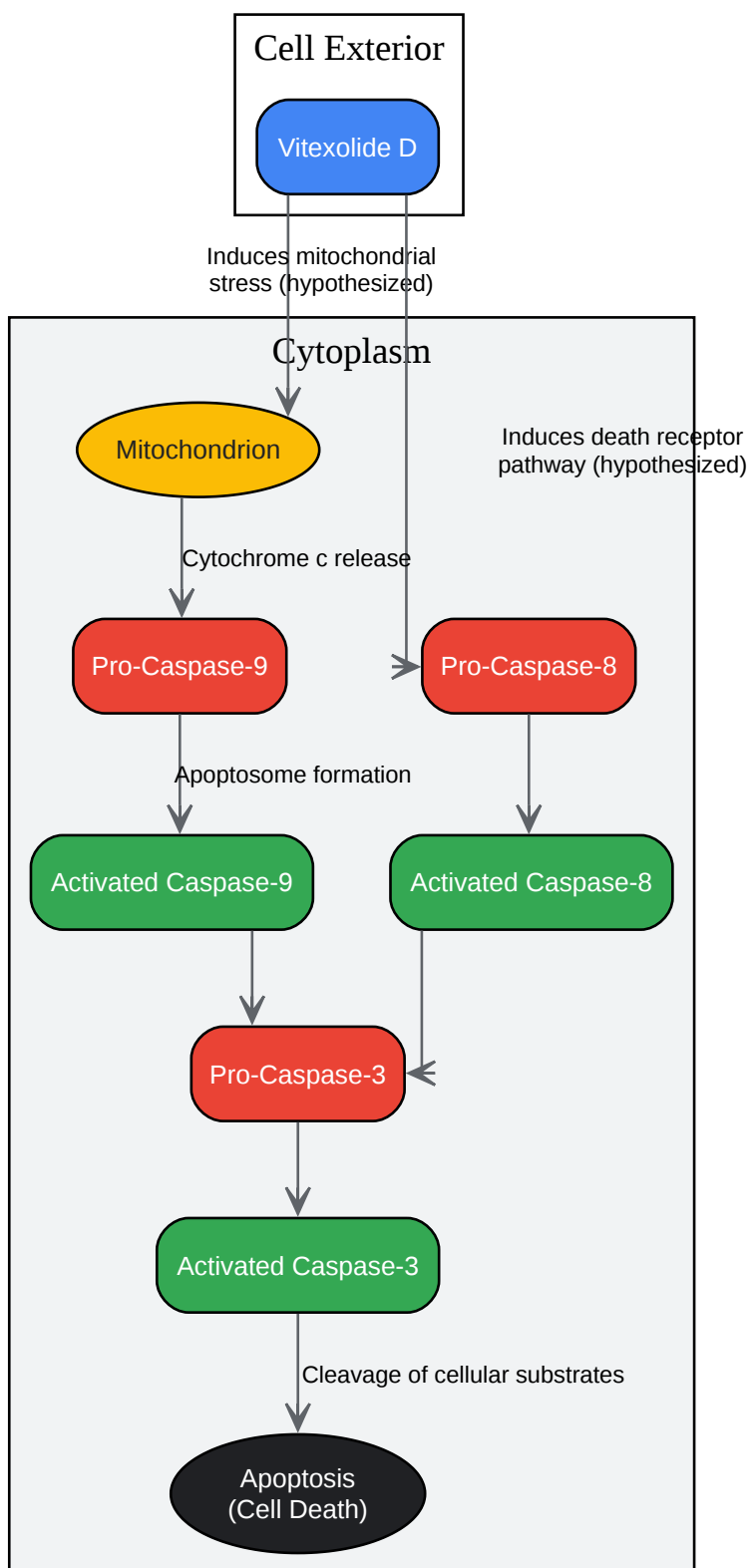
Note: Detailed spectral data for **Vitexolide D** is reported in the primary literature by Corlay et al. (2015) in the Journal of Natural Products, but was not accessible through the conducted searches.

Experimental Protocols

Isolation of Vitexolide D from *Vitex vestita*

The isolation of **Vitexolide D** was achieved through a bioassay-guided purification of the dichloromethane extract of the leaves of *Vitex vestita*.^[1] While the specific details of the chromatographic separations are not available in the reviewed literature, a general workflow for such a process is outlined below.





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References

- 1. Vitexolide D | CAS:1788090-69-6 | Manufacturer ChemFaces [chemfaces.com]
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